

# What are the physical and chemical properties of Methyl DL-pyroglutamate?

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## Compound of Interest

Compound Name: Methyl DL-pyroglutamate

Cat. No.: B109303

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## Methyl DL-Pyroglutamate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical properties of **Methyl DL-pyroglutamate**. It includes a summary of its key characteristics, detailed experimental protocols for its synthesis and analysis, and visual representations of relevant chemical processes. This document is intended to serve as a comprehensive resource for professionals in research and development.

### Core Physical and Chemical Properties

**Methyl DL-pyroglutamate** is a racemic mixture of the methyl ester of pyroglutamic acid. It is a derivative of glutamic acid and serves as a versatile intermediate in organic synthesis. Its physical state at room temperature is a clear liquid, ranging in color from colorless to brown.[1]

Table 1: Physical and Chemical Properties of **Methyl DL-pyroglutamate**

Property	Value	Source(s)
CAS Number	54571-66-3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	143.14 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to Brown clear liquid	<a href="#">[1]</a>
Boiling Point	304.7 ± 35.0 °C at 760 mmHg 135 °C at 1 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.2 ± 0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	138.1 ± 25.9 °C	<a href="#">[2]</a>
Purity	Typically ≥98.0% (GC)	<a href="#">[3]</a>
Storage Conditions	Room temperature, recommended <15°C in a cool, dark place. Store under inert gas as it is air sensitive.	

Table 2: Chemical Identifiers for **Methyl DL-pyroglutamate**

Identifier	Value	Source(s)
IUPAC Name	methyl 5-oxopyrrolidine-2-carboxylate	[3]
Synonyms	DL-Pyroglutamic Acid Methyl Ester, Methyl 5-Oxopyrrolidine-2-carboxylate, 5-Oxo-DL-proline methyl ester	[1][3][4]
InChI Key	HQGPKMSGXAUKHT-UHFFFAOYNA-N	[3]
SMILES	<chem>COC(=O)C1CCC(=O)N1</chem>	[3]
PubChem CID	500249	[3]
MDL Number	MFCD03844651	[3]

## Experimental Protocols

This section details methodologies for the synthesis and analysis of **Methyl DL-pyroglutamate**, compiled from scientific literature.

A common and straightforward method for preparing **Methyl DL-pyroglutamate** involves the esterification of pyroglutamic acid.[5]

- Materials:
  - DL-Pyroglutamic acid
  - Methanol (absolute)
  - Chloroform
  - p-Toluenesulfonic acid (catalyst)
  - 3 Å molecular sieves
- Procedure:

- A solution of DL-pyroglutamic acid (3.87 moles) and p-toluenesulfonic acid (79 mmoles) is prepared in a mixture of chloroform (1 L) and methanol (2.5 L).[5]
- The mixture is heated under reflux for 24 hours.[5] During this period, the solvent is continuously dried by condensation through a Soxhlet-type apparatus containing 3 Å molecular sieves (1.5 kg).[5]
- After the reaction is complete, the mixture is cooled to room temperature.
- The solvents (chloroform and methanol) are removed by evaporation under reduced pressure.[5]
- The resulting crude product is **Methyl DL-pyroglutamate**, typically obtained in high yield (approx. 98%).[5]

The purity and identity of **Methyl DL-pyroglutamate** are commonly assessed using chromatographic and spectroscopic techniques.

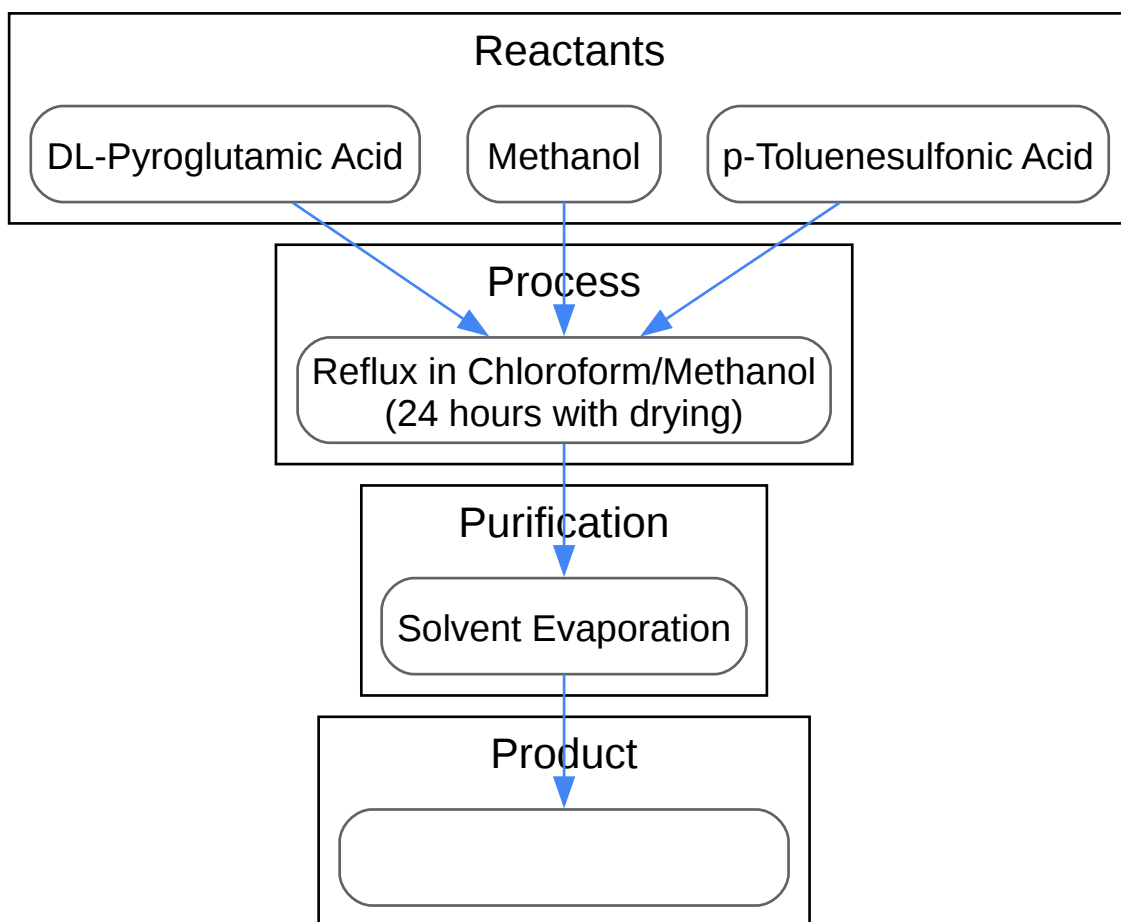
- Gas Chromatography (GC) for Purity Assessment:
  - Objective: To determine the purity of the synthesized **Methyl DL-pyroglutamate**.
  - Instrumentation: A standard gas chromatograph equipped with a Flame Ionization Detector (FID).
  - Column: A non-polar or medium-polarity capillary column suitable for separating small organic molecules.
  - Carrier Gas: Helium or Nitrogen.
  - Method: A small, diluted sample of the product is injected into the GC. A temperature gradient is applied to separate the components based on their boiling points and interactions with the stationary phase. The purity is determined by comparing the peak area of **Methyl DL-pyroglutamate** to the total area of all peaks in the chromatogram. A purity of >98.0% is commonly reported by commercial suppliers.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation:

- Objective: To confirm the chemical structure of the synthesized compound.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 600 MHz).
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as deuteriochloroform ( $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR Analysis: The proton NMR spectrum is recorded. For methyl pyroglutamate, the expected signals are: a multiplet for the four pyrrolidone ring protons ( $\text{CH}_2\text{-CH}_2$ ) between  $\delta$  2.1-2.7 ppm, a singlet for the methyl ester protons ( $\text{OCH}_3$ ) at  $\delta$  3.72 ppm, a multiplet for the chiral proton ( $\text{CH}$ ) between  $\delta$  4.0-4.45 ppm, and a broad singlet for the amide proton ( $\text{NH}$ ) between  $\delta$  7.1-7.7 ppm.[5] The presence of these signals confirms the molecular structure. NMR is a powerful tool for the unambiguous identification of pyroglutamate moieties.[6][7]
- Mass Spectrometry (MS) for Molecular Weight Verification:
  - Objective: To confirm the molecular weight of the compound.
  - Method: Mass spectrometry can be coupled with liquid chromatography (LC-MS) or used directly. It provides a precise measurement of the molecular weight, which should correspond to 143.14 g/mol for **Methyl DL-pyroglutamate**.[8]

## Visualized Workflows and Pathways

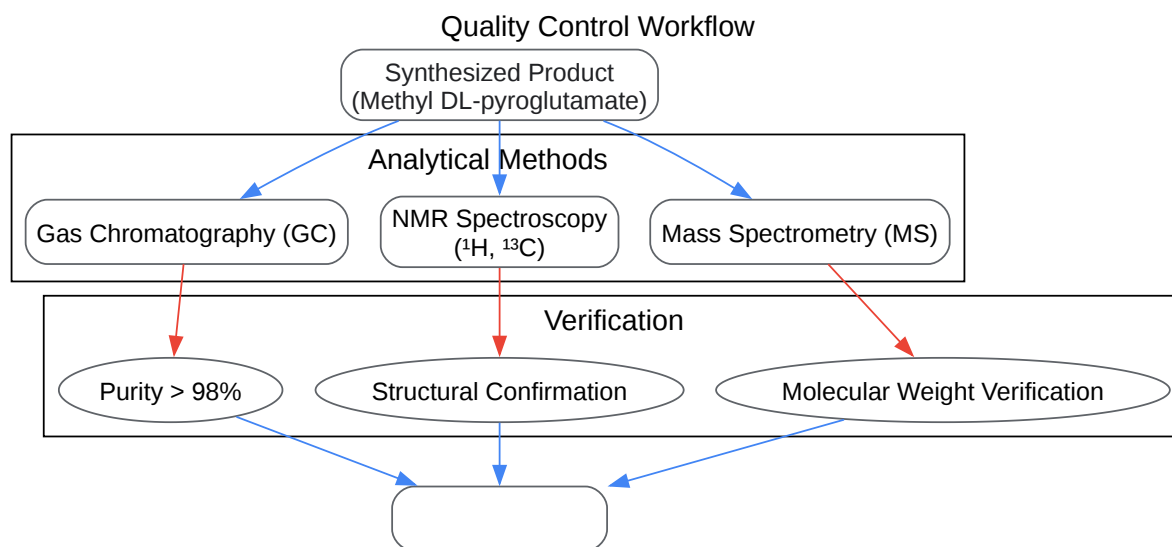
The following diagrams, generated using Graphviz, illustrate the key processes related to **Methyl DL-pyroglutamate**.

## Synthesis of Methyl DL-pyroglutamate



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Caption: General workflow for the synthesis of **Methyl DL-pyroglutamate**.



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Caption: Standard quality control workflow for **Methyl DL-pyroglutamate**.

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